

Application Notes & Protocols for Profiling 1-Deoxydihydroceramide Species

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Compound of Interest

Compound Name: 1-Deoxydihydroceramide

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Audience: Researchers, scientists, and drug development professionals.

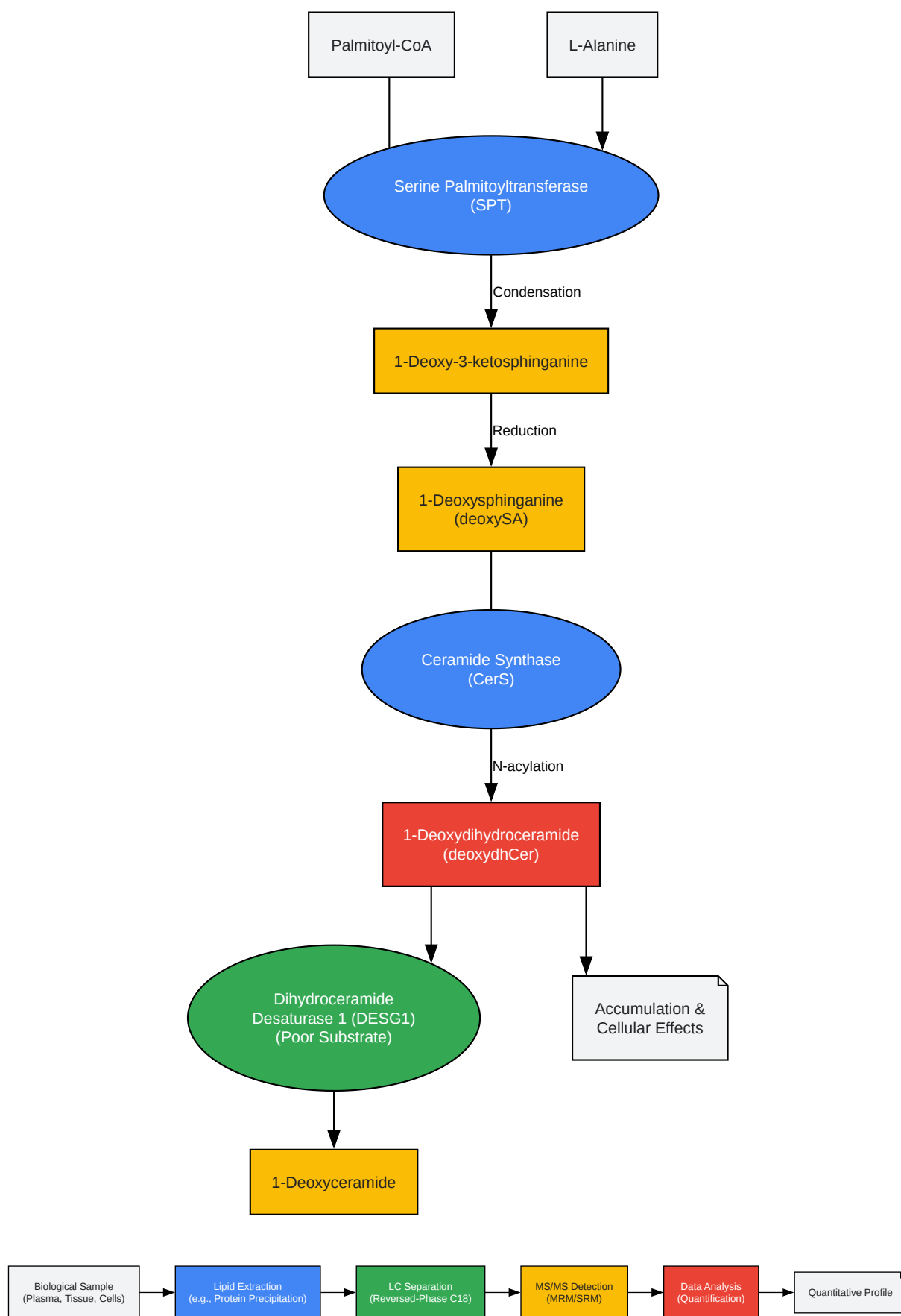
Introduction

1-Deoxydihydroceramides are a class of atypical sphingolipids that lack the C1 hydroxyl group characteristic of canonical sphingolipids.[1][2] This structural difference prevents their degradation through standard catabolic pathways, leading to their accumulation in various pathological conditions.[1][2] These lipids are synthesized when the enzyme serine palmitoyltransferase (SPT) utilizes L-alanine instead of L-serine as a substrate.[3][4][5] Elevated levels of **1-deoxydihydroceramides** and related 1-deoxysphingolipids have been implicated in a range of diseases, including hereditary sensory and autonomic neuropathy type 1 (HSAN1), diabetes, non-alcoholic steatohepatitis, and certain types of cancer.[3][6][7] Consequently, the accurate profiling and quantification of these lipid species are of significant interest for biomarker discovery and understanding disease pathogenesis.

This document provides a detailed protocol for the lipidomic profiling of **1-deoxydihydroceramide** species in biological samples, primarily focusing on liquid chromatography-tandem mass spectrometry (LC-MS/MS) based methods.

Metabolic Pathway of 1-Deoxydihydroceramide Synthesis

The synthesis of **1-deoxydihydroceramides** is a deviation from the canonical sphingolipid biosynthesis pathway. It begins with the condensation of palmitoyl-CoA with L-alanine, catalyzed by serine palmitoyltransferase (SPT), the rate-limiting enzyme in sphingolipid synthesis.^{[4][5]} This reaction forms 1-deoxy-3-ketosphinganine, which is then reduced to 1-deoxysphinganine (deoxySA). Subsequently, ceramide synthases (CerS) acylate 1-deoxysphinganine to produce **1-deoxydihydroceramides** (deoxydhCer).^{[4][5]} Unlike canonical dihydroceramides, **1-deoxydihydroceramides** are poor substrates for dihydroceramide desaturase 1 (DESG1), leading to a limited conversion to 1-deoxyceramides.^[4]



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